

Essential Safety and Handling Guidance for SKF Lubricants

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Compound of Interest

Compound Name: SKF 103784

Cat. No.: B1681004

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Disclaimer: The product identifier "**SKF 103784**" is associated with an SKF shaft seal, not a lubricant. Therefore, a specific Safety Data Sheet (SDS) for a lubricant with this designation is not available. The following information is based on general safety protocols for handling SKF greases and is intended to provide essential safety and logistical information. It is crucial to identify the specific SKF lubricant in use and consult its corresponding SDS for detailed and accurate guidance.

Personal Protective Equipment (PPE) for Handling SKF Greases

To ensure the safety of researchers, scientists, and drug development professionals when handling SKF lubricating greases, the following personal protective equipment is recommended. These recommendations are derived from the Safety Data Sheets of various SKF grease products.

PPE Category	Recommended Equipment	Notes
Eye/Face Protection	Safety goggles	To be worn if there is a risk of splashing.
Hand Protection	Protective gloves (e.g., Nitrile rubber)	The suitability and durability of a glove depend on usage, including the frequency and duration of contact. Always seek advice from the glove supplier. [1] [2]
Skin and Body Protection	Protective clothing	Recommended to prevent skin contact. For emergency responders, a protective suit is advised. [1] [2]
Respiratory Protection	Not generally required under normal use with good ventilation.	In case of risk of formation of spray mist, wear respiratory protective equipment with a P2 filter.

Operational and Disposal Plans

A systematic approach to the handling and disposal of SKF greases is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

Handling and Storage:

- Ventilation: Use the product in well-ventilated areas.
- Storage: Store in a cool, dry place in tightly closed original packaging, away from strong oxidizers and direct sunlight.[\[3\]](#) Storage temperature should be below 113°F.[\[4\]](#)
- Hygiene: Wash hands before breaks, using restrooms, and at the end of the work shift. Easy access to washing and eye wash facilities should be available.[\[3\]](#)[\[4\]](#)

Spill Management:

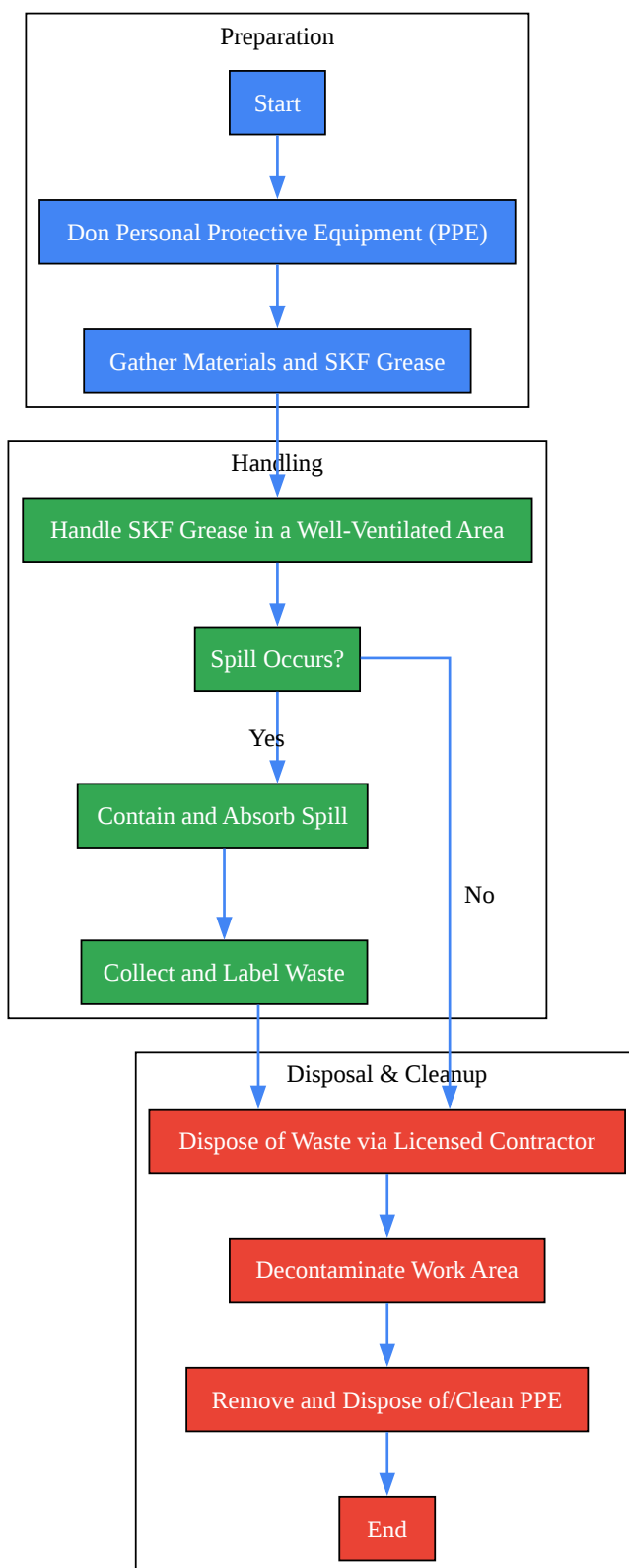
- Containment: For spills, contain the material using sand or another absorbent material.
- Collection: Transfer the absorbed material to suitable waste containers.
- Cleaning: For minor spills, wipe up with a cloth.
- Prevention: Prevent spillage from entering drains and surface water.[\[1\]](#)[\[2\]](#)

Disposal:

- Waste Containers: Use containers that are in good condition, free of leaks, and made of a material that will not react with the waste. Keep containers closed when not in use.
- Labeling: Clearly label all waste containers to identify the contents.
- Disposal Facility: Dispose of industrial greases at a licensed industrial waste disposal facility, as they may contain chemicals hazardous to aquatic life.
- Personnel: On-site handling and shipping of waste should be performed by trained personnel or licensed contractors.

Experimental Workflow for Safe Handling of SKF Greases

The following diagram outlines the procedural steps for the safe handling of SKF greases in a laboratory setting, from preparation to disposal.



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